Spectroscopic Analysis of (1S,2S)-2-Methoxycyclohexanol: A Technical Guide

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Compound of Interest

Compound Name:	*(1S,2S)-2-Methoxycyclohexanol*
CAS No.:	*134108-92-2*
Cat. No.:	*B152468*

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This guide provides a detailed overview of the spectroscopic data for **(1S,2S)-2-Methoxycyclohexanol**, a chiral intermediate with applications in organic synthesis and pharmaceutical development. The following sections present available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for acquiring such spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the carbon-hydrogen framework of an organic molecule.

1.1. ^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Data

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule. While specific data for the (1S,2S) enantiomer is not readily available in the public domain, data for the closely related trans-2-methoxycyclohexanol provides valuable insight into the expected chemical shifts.

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Carbon Atom	Chemical Shift (δ) in ppm ($CDCl_3$)
C1 (CH-OH)	~75
C2 (CH-OCH_3)	~85
C3	~32
C4	~24
C5	~25
C6	~30
OCH_3	~57

Note: Data is based on the spectrum of trans-2-methoxycyclohexanol and serves as an approximation for the (1S,2S) isomer.

1.2. ^{1}H Nuclear Magnetic Resonance (^{1}H NMR) Data

Detailed ^{1}H NMR data with specific chemical shifts and coupling constants for **(1S,2S)-2-Methoxycyclohexanol** is not available in the searched resources. However, based on the structure and data for similar cyclohexanol derivatives, the following are expected proton environments:

- CH-OH: A multiplet corresponding to the proton on the carbon bearing the hydroxyl group.
- CH-OCH_3: A multiplet for the proton on the carbon with the methoxy group.
- OCH_3: A singlet for the three protons of the methoxy group.
- Cyclohexane Ring Protons: A series of complex multiplets for the remaining protons on the cyclohexane ring.
- OH: A broad singlet for the hydroxyl proton, which is exchangeable with D_2O.

1.3. Experimental Protocol for NMR Spectroscopy

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The following is a general procedure for obtaining NMR spectra of a liquid sample like **(1S,2S)-2-Methoxycyclohexanol**.

Sample Preparation:

- Dissolve 5-25 mg of the analyte in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- If necessary, add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.

Data Acquisition (^{13}C NMR):

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Technique: Proton-decoupled ^{13}C NMR.
- Parameters:
  - Pulse Program: A standard single-pulse experiment with proton decoupling.
  - Relaxation Delay: 1-2 seconds.
  - Acquisition Time: 1-2 seconds.
  - Number of Scans: Sufficient to obtain a good signal-to-noise ratio (typically several hundred to thousands of scans).

Data Acquisition (^{1}H NMR):

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Technique: Standard one-dimensional ^{1}H NMR.
- Parameters:
  - Pulse Program: A standard single-pulse experiment.

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- Relaxation Delay: 1-5 seconds.
- Acquisition Time: 2-4 seconds.
- Number of Scans: Typically 8 to 16 scans.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

2.1. Key IR Absorptions

The PubChem database indicates the availability of an FTIR spectrum for **(1S,2S)-2-Methoxycyclohexanol**, acquired using a Bruker Tensor 27 FT-IR instrument with a neat technique[1]. The expected characteristic absorption bands are:

Functional Group	Wavenumber (cm^{-1})	Intensity
O-H Stretch (Alcohol)	3600 - 3200	Strong, Broad
C-H Stretch (sp^3 C-H)	3000 - 2850	Strong
C-O Stretch (Alcohol)	1260 - 1000	Strong
C-O Stretch (Ether)	1150 - 1085	Strong

2.2. Experimental Protocol for FT-IR Spectroscopy

For a liquid sample such as **(1S,2S)-2-Methoxycyclohexanol**, the following Attenuated Total Reflectance (ATR) or neat sample preparation methods are commonly used.

ATR-FTIR:

- Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean.
- Place a small drop of the neat liquid sample directly onto the crystal.

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- Acquire the spectrum. The IR beam will penetrate a short distance into the sample, and the resulting spectrum is recorded.
- Clean the crystal thoroughly with an appropriate solvent after analysis.

Neat (Thin Film):

- Place a drop of the neat liquid sample onto a salt plate (e.g., NaCl or KBr).
- Place a second salt plate on top to create a thin liquid film.
- Mount the plates in the spectrometer's sample holder.
- Acquire the spectrum.
- Clean the salt plates with a suitable solvent and store them in a desiccator.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural elucidation.

3.1. Expected Fragmentation

While a specific mass spectrum for **(1S,2S)-2-Methoxycyclohexanol** was not found in the searched resources, the molecular weight is 130.18 g/mol [1]. Common fragmentation pathways for cyclic alcohols and ethers include:

- Loss of a methoxy group (-OCH_3): Resulting in a fragment ion with m/z = 99.
- Loss of a water molecule (-H_2O): Resulting in a fragment ion with m/z = 112.
- Alpha-cleavage: Cleavage of the bonds adjacent to the oxygen atoms.
- Ring cleavage: Fragmentation of the cyclohexane ring.

3.2. Experimental Protocol for GC-MS

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Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of volatile compounds like **(1S,2S)-2-Methoxycyclohexanol**.

Sample Preparation:

- Dissolve a small amount of the sample in a volatile organic solvent (e.g., dichloromethane or diethyl ether).

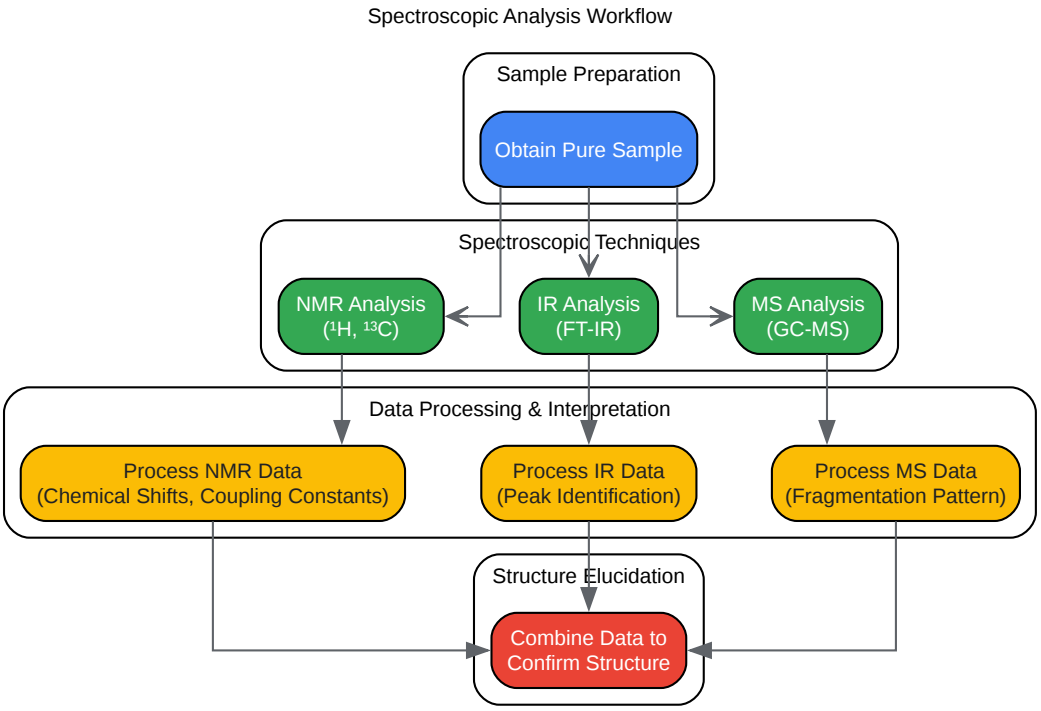
GC-MS System and Parameters:

- Gas Chromatograph: Equipped with a suitable capillary column (e.g., a non-polar or medium-polarity column).
- Carrier Gas: Helium at a constant flow rate.
- Injection: A small volume (e.g., 1 µL) of the sample solution is injected into the heated inlet.
- Oven Temperature Program: A temperature gradient is used to separate the components of the sample. For example, start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C).
- Mass Spectrometer:
  - Ionization Mode: Electron Ionization (EI) at 70 eV is standard.
  - Mass Analyzer: Quadrupole or ion trap.
  - Scan Range: A mass-to-charge ratio (m/z) range of approximately 40-400 amu is typically scanned.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of an organic compound.

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Caption: A flowchart illustrating the general workflow for the spectroscopic analysis of an organic compound.

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References

- 1. TRANS-2-METHYLCYCLOHEXANOL(7443-52-9) 1H NMR spectrum [chemicalbook.com]
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